

Physical Properties of Diphenyl Ether-d4: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl ether-d4*

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Abstract

This technical guide provides a comprehensive overview of the physical properties of **Diphenyl ether-d4**. Due to the limited availability of experimental data for the deuterated species, this document presents the well-established physical properties of its non-deuterated analogue, Diphenyl ether (CAS 101-84-8), as a close approximation. This approach is scientifically sound as the introduction of deuterium atoms is not expected to significantly alter the macroscopic physical properties of the molecule. The guide includes a detailed summary of these properties in a tabular format for easy reference and outlines the standard experimental protocols for their determination. Furthermore, a graphical representation of a typical experimental workflow for determining a key physical property is provided to aid in laboratory practice.

Introduction

Diphenyl ether is a versatile organic compound utilized in a variety of industrial and research applications, including as a heat transfer fluid and a fragrance ingredient.^{[1][2]} Its deuterated isotopologue, **Diphenyl ether-d4**, serves as an important internal standard in analytical chemistry, particularly in mass spectrometry-based methods for the quantification of Diphenyl ether and related compounds in complex matrices. A thorough understanding of its physical properties is crucial for its proper handling, storage, and application in a laboratory setting.

Note on Deuterated Data: Extensive searches for experimentally determined physical properties of **Diphenyl ether-d4** did not yield specific data. The information presented herein is for the non-deuterated Diphenyl ether. It is a well-established principle in chemistry that isotopic substitution with deuterium has a negligible effect on most bulk physical properties such as melting point, boiling point, and density.

Physical and Chemical Properties

Diphenyl ether is a colorless crystalline solid or liquid with a characteristic geranium-like odor. [3][4] It is chemically stable and exhibits low solubility in water but is soluble in many organic solvents such as benzene, ether, and glacial acetic acid.[2][5]

Table 1: Physical Properties of Diphenyl Ether

Property	Value	Units	Conditions	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ O	-	-	[1]
Molar Mass	170.21	g·mol ⁻¹	-	[1]
Melting Point	25 - 27	°C	-	[2][6]
Boiling Point	259	°C	at 1 atm	[1][3][6][7]
Density	1.073	g/mL	at 25 °C	[2][3][6]
Vapor Pressure	<1	mm Hg	at 20 °C	[3][6]
Water Solubility	Insoluble	-	-	[4][8][9]
Solubility in Organic Solvents	Soluble	-	In alcohol, benzene, diethyl ether, glacial acetic acid	[2]
Refractive Index	1.579	-	at 20 °C	[2][6]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of organic compounds like Diphenyl ether.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered, dry solid is packed into a capillary tube to a height of 2-3 mm.[\[10\]](#) The tube is then tapped to ensure the sample is compact at the bottom.[\[10\]](#)
- **Apparatus:** A melting point apparatus, such as a Mel-Temp or a Thiele tube, is used.[\[11\]](#)
- **Heating:** The capillary tube is placed in the heating block of the apparatus.[\[10\]](#) The sample is heated rapidly at first to get an approximate melting point, then a second sample is heated slowly (1-2 °C per minute) as the temperature approaches the expected melting point.[\[12\]](#)
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal disappears is recorded as the end of the melting range.[\[11\]](#)

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid.

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube.[\[13\]](#) A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[\[14\]](#)
- **Apparatus:** The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid such as mineral oil.[\[15\]](#)[\[16\]](#)
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[\[14\]](#)[\[16\]](#)

- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.^[14] The heating is then discontinued. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^[14]

Density Measurement

Density is the mass of a substance per unit volume.

Methodology: Pycnometer or Graduated Cylinder Method

- Mass Measurement: The mass of a clean, dry pycnometer or a graduated cylinder is determined using an analytical balance.^[17]
- Volume Measurement: A known volume of the liquid is added to the pycnometer or graduated cylinder.^[17]
- Mass of Liquid: The mass of the container with the liquid is measured. The mass of the liquid is then calculated by subtracting the mass of the empty container.^[17]
- Calculation: The density is calculated by dividing the mass of the liquid by its volume.^[18] For higher precision, this measurement should be performed at a controlled temperature.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Shake-Flask Method

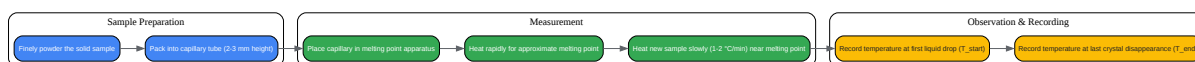
- Sample Preparation: An excess amount of the solid (solute) is added to a known volume of the solvent in a flask.^[19]
- Equilibration: The flask is sealed and agitated (e.g., shaken or stirred) at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.^[20]
- Phase Separation: After equilibration, the undissolved solid is allowed to settle, and the saturated solution is carefully separated from the solid phase, often by filtration or

centrifugation.[21]

- Analysis: The concentration of the solute in the saturated solution is determined using a suitable analytical technique, such as spectroscopy, chromatography, or gravimetric analysis after solvent evaporation.[19] This concentration represents the solubility of the substance in that solvent at the given temperature.

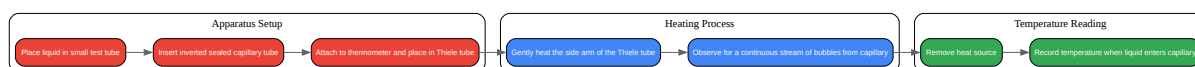
Visualizations

The following diagrams illustrate key experimental workflows described in this guide.



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Caption: Workflow for Melting Point Determination using the Capillary Method.



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Caption: Workflow for Micro Boiling Point Determination via the Thiele Tube Method.

Conclusion

This technical guide provides essential information on the physical properties of Diphenyl ether, serving as a reliable proxy for **Diphenyl ether-d4**. The tabulated data and detailed experimental protocols offer a valuable resource for researchers, scientists, and drug development professionals. The inclusion of standardized methodologies and visual workflows

aims to facilitate accurate and reproducible experimental results in the laboratory. Further experimental studies are warranted to determine the specific physical properties of **Diphenyl ether-d4** and to elucidate any subtle isotopic effects.

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